

# Physical and chemical properties of Methyl 5-morpholino-2-nitrobenzoate

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## Compound of Interest

Compound Name: *Methyl 5-morpholino-2-nitrobenzoate*

Cat. No.: *B163977*

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## An In-depth Technical Guide on Methyl 5-morpholino-2-nitrobenzoate

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document provides a comprehensive overview of the known physical and chemical properties of **Methyl 5-morpholino-2-nitrobenzoate**. Due to the limited availability of published research on this specific compound, some information regarding its synthesis, potential biological activities, and experimental protocols is inferred from studies on structurally related molecules, such as morpholino-nitrobenzoate derivatives.

## Core Compound Properties

**Methyl 5-morpholino-2-nitrobenzoate** is a nitroaromatic compound containing a morpholine moiety. Such structures are of interest in medicinal chemistry due to the diverse biological activities exhibited by related compounds. The nitro group can influence the electronic properties of the molecule and may be crucial for its biological function.<sup>[1]</sup>

## Physical and Chemical Data

A summary of the available and computed physical and chemical properties for **Methyl 5-morpholino-2-nitrobenzoate** is presented below.

Property	Value	Source
CAS Number	134050-75-2	[2][3]
Molecular Formula	C <sub>12</sub> H <sub>14</sub> N <sub>2</sub> O <sub>5</sub>	[2]
Molecular Weight	266.25 g/mol	[2][4]
Appearance	Solid (predicted)	-
Melting Point	129-131°C	[2]
LogP (calculated)	1.80620	[2]
Polar Surface Area (PSA)	84.59 Å <sup>2</sup>	[2]
Purity	Typically offered at ≥98%	[3]

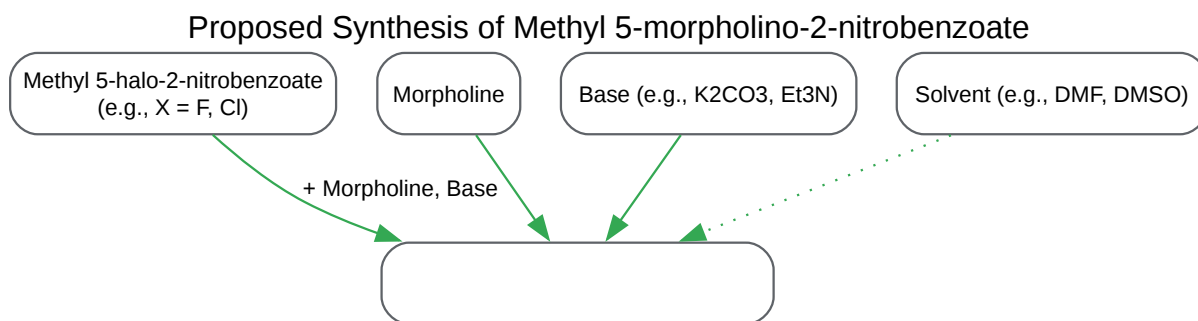
Note: Some properties are calculated and may vary from experimental values.

## Synthesis and Experimental Protocols

While a specific, detailed experimental protocol for the synthesis of **Methyl 5-morpholino-2-nitrobenzoate** is not readily available in the cited literature, a plausible synthetic route can be proposed based on established organic chemistry principles for analogous compounds. A common approach involves the nucleophilic aromatic substitution of a suitable precursor.

### Proposed Synthetic Pathway

A likely synthetic route to **Methyl 5-morpholino-2-nitrobenzoate** would involve the reaction of a methyl 5-halo-2-nitrobenzoate with morpholine in the presence of a base.



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Caption: Proposed synthetic pathway for **Methyl 5-morpholino-2-nitrobenzoate**.

## General Experimental Protocol for Synthesis

The following is a generalized protocol for the synthesis of **Methyl 5-morpholino-2-nitrobenzoate** via nucleophilic aromatic substitution.

Materials:

- Methyl 5-fluoro-2-nitrobenzoate (or chloro-analogue)
- Morpholine
- Potassium carbonate (or other suitable base)
- Dimethylformamide (DMF) or other polar aprotic solvent
- Ethyl acetate
- Brine
- Anhydrous sodium sulfate
- Standard laboratory glassware and purification apparatus (e.g., for chromatography)

Procedure:

- To a solution of Methyl 5-fluoro-2-nitrobenzoate in DMF, add morpholine and potassium carbonate.
- Heat the reaction mixture at a suitable temperature (e.g., 80-100°C) and monitor the reaction progress by thin-layer chromatography (TLC).
- Upon completion, cool the reaction mixture to room temperature and pour it into water.
- Extract the aqueous layer with ethyl acetate.

- Wash the combined organic layers with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel to afford **Methyl 5-morpholino-2-nitrobenzoate**.

Characterization: The final product should be characterized by techniques such as  $^1\text{H}$  NMR,  $^{13}\text{C}$  NMR, mass spectrometry, and IR spectroscopy to confirm its identity and purity.

## Potential Biological Activities and Signaling Pathways

Specific biological activities and modulated signaling pathways for **Methyl 5-morpholino-2-nitrobenzoate** have not been reported. However, the broader classes of morpholine-containing compounds and nitrobenzoate derivatives have been investigated for various therapeutic applications.[\[5\]](#)[\[6\]](#)

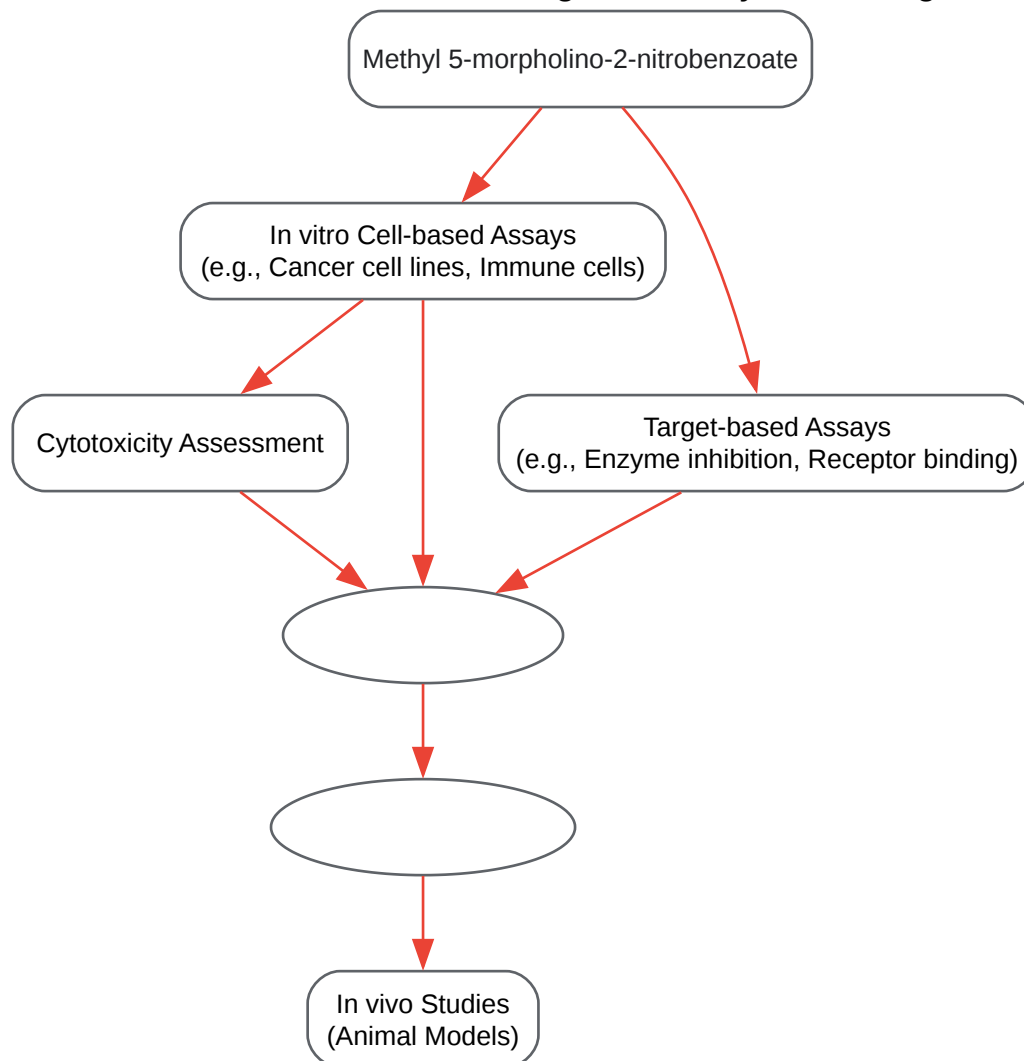
## Inferred Areas of Biological Interest

- Anticancer: Nitrobenzoate derivatives have been explored for their potential as anticancer agents, with mechanisms that may involve the induction of apoptosis and inhibition of cancer cell migration.[\[6\]](#)
- Anti-inflammatory: Some morpholine derivatives have shown anti-inflammatory properties.[\[5\]](#)
- Antimicrobial: The nitroaromatic scaffold is present in several antimicrobial agents. The mechanism often involves the reduction of the nitro group to generate reactive nitrogen species that are toxic to microorganisms.[\[6\]](#)[\[7\]](#)

## General Workflow for Biological Screening

Given the lack of specific pathway information, a general workflow for screening the biological activity of **Methyl 5-morpholino-2-nitrobenzoate** is proposed.

## General Workflow for Biological Activity Screening



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Caption: A generalized workflow for the biological screening of a novel compound.

## Safety and Handling

Detailed toxicological data for **Methyl 5-morpholino-2-nitrobenzoate** is not available.[8][9] As with any chemical of unknown toxicity, it should be handled with appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat. Work should be conducted in a well-ventilated fume hood. For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.[8][9]

## Conclusion

**Methyl 5-morpholino-2-nitrobenzoate** is a chemical compound with limited currently available data. Its structural features, particularly the presence of the morpholine and nitro groups, suggest potential for biological activity, drawing parallels with related classes of compounds. This guide provides a summary of the known properties and proposes rational starting points for its synthesis and biological evaluation. Further research is necessary to fully elucidate the chemical, physical, and biological characteristics of this molecule and to determine its potential utility in drug discovery and development.

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